

4-Fluoropyridin-2-ol: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 4-Fluoropyridin-2-ol

Cat. No.: B1296432

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Introduction:

4-Fluoropyridin-2-ol, and its tautomeric form 4-fluoro-2-pyridone, is a valuable heterocyclic building block in organic synthesis, particularly in the development of novel pharmaceuticals. The presence of the fluorine atom at the 4-position significantly influences the electronic properties of the pyridine ring, enhancing its utility in various chemical transformations. This fluorinated pyridone scaffold is a key intermediate in the synthesis of a range of biologically active molecules, including kinase inhibitors and other therapeutic agents. Its ability to undergo selective N- and O-alkylation, as well as other modifications, allows for the creation of diverse molecular architectures, making it a prized component in the medicinal chemist's toolbox.

Physicochemical Properties

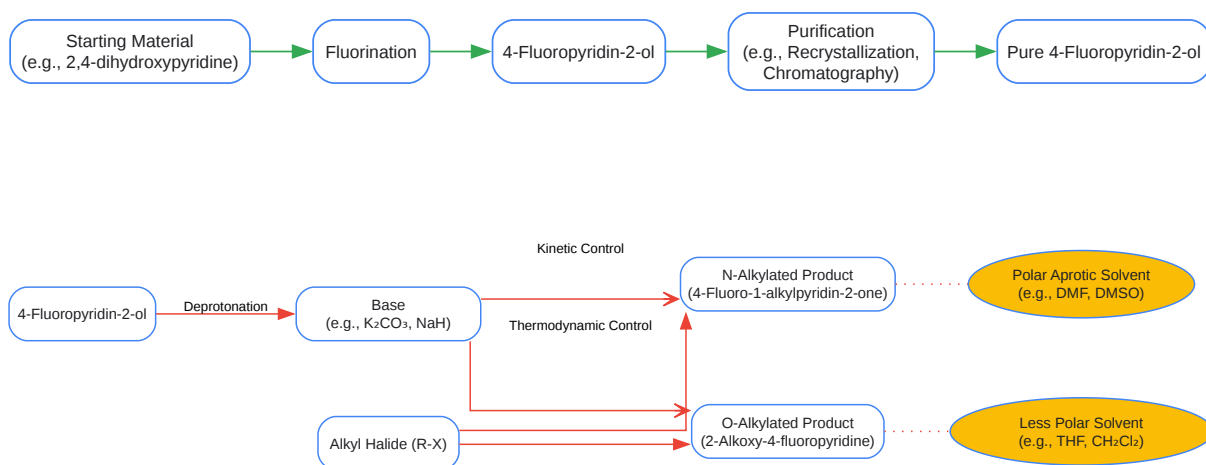
A summary of the key physicochemical properties of **4-Fluoropyridin-2-ol** is presented below.

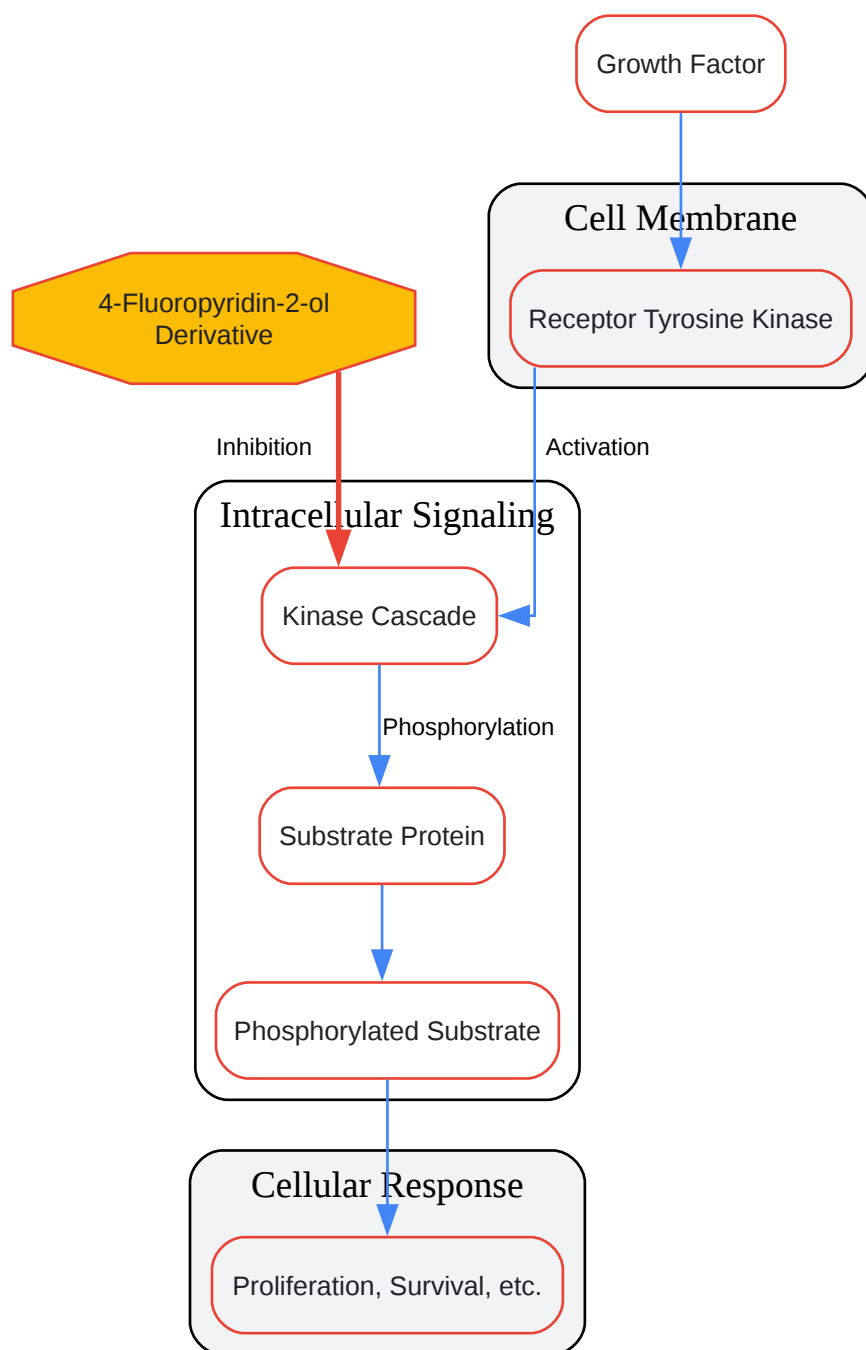
Property	Value
Molecular Formula	C ₅ H ₄ FNO
Molecular Weight	113.09 g/mol
Appearance	Off-white to pale yellow solid
Melting Point	118-122 °C
Boiling Point	Decomposes before boiling
Solubility	Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol)
pKa	~8.5 (pyridinium ion)

Synthesis of 4-Fluoropyridin-2-ol

The synthesis of **4-Fluoropyridin-2-ol** can be achieved through various synthetic routes. One common approach involves the fluorination of a corresponding pyridone precursor.

General Synthetic Workflow





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